

Neutron scattering techniques using Hexadecane-1-d

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Compound of Interest

Compound Name: Hexadecane-1-d

CAS No.: 211101-04-1

Cat. No.: B1626826

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Application Note: Advanced Neutron Scattering Protocols for Lipophilic Drug Delivery Systems

Subject: Structural and Dynamic Profiling of Lipid Carriers using Hexadecane Isotopologues (Hexadecane-

and Hexadecane-1-

) Date: October 24, 2023 Author: Senior Application Scientist, Neutron Scattering Division

Executive Summary

This guide details the application of deuterated hexadecane isotopologues in the characterization of lipid-based drug delivery systems (LNP, emulsions, and microemulsions). While standard particle sizing (DLS) provides hydrodynamic radii, it fails to resolve internal structural complexity. Neutron scattering, utilizing the unique scattering length density (SLD) contrast between Hydrogen (

H) and Deuterium (

H or D), allows researchers to "highlight" or "mask" specific components.

This note covers two distinct protocols:

- Structural Tomography (SANS): Using fully deuterated Hexadecane- and contrast variation to resolve drug encapsulation efficiency and shell thickness.
- Interfacial Dynamics (QENS/INS): Using site-specific Hexadecane-1- to probe the rotational mobility and stability of the oil-water interface, a critical parameter for emulsion stability.

Part 1: Theoretical Foundation & Experimental Logic

The Physics of Contrast (Why Deuteration Matters)

Neutrons interact with atomic nuclei. The interaction strength is defined by the coherent scattering length (

). Hydrogen and Deuterium have vastly different

values, allowing for "isotopic labeling" without changing the chemical thermodynamics of the system.

Isotope	Coherent Scattering Length () [fm]	Incoherent Cross Section () [barns]	Application Utility
Hydrogen (H)	-3.74	80.27	High background (incoherent); Provides contrast against D.
Deuterium (H)	+6.67	2.05	Low background; "Highlights" structures in H-solvent.

Isotopologue Selection Strategy

- Hexadecane-

(Fully Deuterated): Used in Small-Angle Neutron Scattering (SANS). Its high SLD allows it to be "contrast-matched" with D

O/H

O mixtures, making the oil core "invisible" to neutrons, thereby isolating the signal from the surfactant shell or the encapsulated drug.

- Hexadecane-1-

(Monodeuterated at C1): Used in Quasielastic/Inelastic Neutron Scattering (QENS/INS). The single C-D bond acts as a spectroscopic probe. Because the C-D bond vibration and rotation differ from C-H, this isotopologue allows researchers to specifically measure the rotational diffusion of the terminal methyl group at the oil-water interface, which correlates directly with surfactant packing efficiency and formulation shelf-life.

Part 2: Protocol A - Structural Resolution via SANS

Contrast Variation

Objective: Determine the location of a hydrophobic drug within a hexadecane-in-water emulsion.

Materials

- Oil Phase: Hexadecane-

(98%+ D).

- Aqueous Phase: D

O (99.9% D) and Milli-Q H

O.

- Surfactant: Hydrogenated surfactant (e.g., Tween 80).
- Drug: Hydrogenated hydrophobic API.

The Contrast Match Point Calculation

To make the oil core invisible, the SLD of the aqueous solvent must match the SLD of Hexadecane-

.

- SLD (H_2O -Hexadecane):

$\text{\AA}$

- SLD (D

O):

$\text{\AA}$

- SLD (H

O):

$\text{\AA}$

Note: Pure

-hexadecane has a slightly higher SLD than pure D

O. Therefore, perfect matching of

-hexadecane usually requires a solvent mix of D

O and a small amount of deuterated additives or accepting a "near-match" condition using pure D

O.

Experimental Workflow (Step-by-Step)

- Preparation of the "Zero-Average" Emulsion:
 - Synthesize the emulsion using Hexadecane-

and the hydrogenated surfactant/drug.

- Prepare a solvent series: 100% D

O, 70:30 D

O:H

O, 50:50, and 100% H

O.

- Beamline Configuration:

- Instrument: SANS (e.g., NGB30m at NIST or D22 at ILL).

- Q-range: 0.003 Å

to 0.5 Å

(covers 10 Å to 2000 Å structures).

- Data Acquisition:

- Load samples into quartz banjo cells (1mm or 2mm path length).

- Measure transmission for each sample.

- Collect scattering data for 20-60 minutes per contrast point.

- Data Reduction:

- Correct for detector sensitivity, dark current, and empty cell scattering.

- Convert to absolute intensity (

vs

) [cm

].

Data Interpretation Logic

- Condition A (Solvent matches Oil): The hexadecane core is invisible. The scattering signal comes only from the surfactant shell and the drug. If the drug is in the core, the signal intensity drops significantly. If the drug is in the shell, the shell scattering intensity increases.
- Condition B (Solvent matches Surfactant): The shell is invisible. Scattering arises purely from the oil core size distribution.

Part 3: Protocol B - Interfacial Dynamics via QENS with Hexadecane-1-

Objective: Quantify the rotational mobility of the oil terminal group to predict emulsion coalescence stability.

Rationale

In a standard emulsion, the bulk hexadecane behaves like a liquid. However, the hexadecane molecules at the interface interdigitate with the surfactant tails. Using Hexadecane-1-

, we can distinguish the motion of the C1 (interfacial) carbon from the bulk if we use specific windowing, or more commonly, use the 1-d label to introduce a mass asymmetry that affects rotational tunneling visible in high-resolution spectra.

Note: For pure incoherent scattering, fully hydrogenated samples are usually used. However, 1-d labeling is critical for Elastic Incoherent Structure Factor (EISF) analysis where specific geometry of the methyl rotation is modeled.

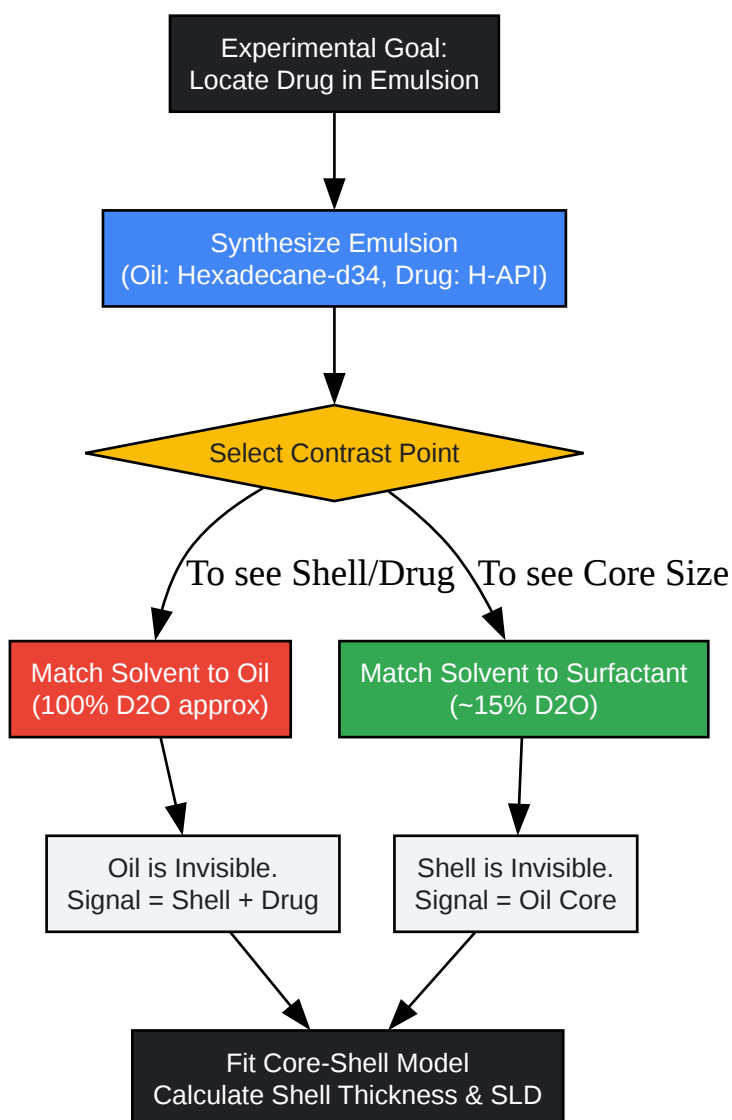
Experimental Workflow

- Sample Preparation:
 - Prepare Emulsion A: Hexadecane-
(Control).
 - Prepare Emulsion B: Hexadecane-1-
(Probe).

- Ensure identical surfactant concentrations.
- Instrument Setup:
 - Technique: Backscattering Spectrometry (e.g., IN16B at ILL or BASIS at SNS) for high energy resolution (eV).
 - Temperature Scan: 280K to 320K (crossing the phase transition or stability limit).
- Analysis (The EISF Approach):
 - The scattering function is separated into an elastic component (immobile on timescale) and quasielastic component (diffusive).
 - Plot the EISF (Elastic Incoherent Structure Factor) vs. .
 - Logic: If the terminal methyl group (1-d) is pinned by the surfactant, the EISF will resemble a "constrained rotation" model. If the emulsion is unstable, the EISF will approach that of bulk liquid hexadecane (isotropic diffusion).

Part 4: Visualization of Workflows

SANS Contrast Variation Logic Flow



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Figure 1: Decision tree for SANS contrast variation using Hexadecane-
to isolate drug localization.

Part 5: Data Summary & Reference Tables

Scattering Length Densities (SLD) for Experimental Design

Component	Formula	SLD ($\text{\AA}$)	Role in Protocol
Hexadecane-	C	-0.46	Standard Core (Low Contrast vs H
	H		O)
Hexadecane-	C	+6.71	High Contrast Core (Matches D
	D		O)
H	H	-0.56	Solvent (Matches H-
O	O		Oil)
D	D	+6.38	Solvent (Matches D-
O	O		Oil)
Lipids/Surfactants	(CH)	~ -0.3 to +0.2	Shell Material

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Scattering Intensity	"Zero Contrast" condition met unintentionally.	Check D
		O/H
		O ratio. Ensure you are not accidentally matching the component you want to see.
High Incoherent Background	Too much H O in the beam path.	Use Quartz cells with shorter path length (1mm) or increase D
		O content.
Phase Separation	Deuterated oil has slightly different hydrophobicity.	Re-optimize HLB (Hydrophilic-Lipophilic Balance) for the deuterated system; D-oils often require slightly different surfactant ratios.

References

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